

# Isobutylbenzene synonyms and alternative names

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isobutylbenzene*

Cat. No.: *B155976*

[Get Quote](#)

An In-depth Technical Guide to **Isobutylbenzene**: Synonyms, Properties, and Synthetic Methodologies

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isobutylbenzene**, a key aromatic hydrocarbon intermediate in the pharmaceutical and chemical industries. It details its nomenclature, physical and chemical properties, and outlines key experimental protocols for its synthesis and application, particularly in the production of the widely used non-steroidal anti-inflammatory drug (NSAID), ibuprofen.

## Isobutylbenzene: Synonyms and Identifiers

**Isobutylbenzene** is known by a variety of names in scientific literature and commerce. A clear understanding of these synonyms is crucial for effective literature review and chemical sourcing. The internationally recognized IUPAC name is 2-methylpropylbenzene.<sup>[1][2]</sup>

Table 1: Synonyms and Alternative Names for **Isobutylbenzene**

| Type            | Name/Identifier                   |
|-----------------|-----------------------------------|
| IUPAC Name      | 2-Methylpropylbenzene             |
| Common Synonyms | (2-Methylpropyl)benzene[3][4][5]  |
|                 | 2-Methyl-1-phenylpropane[1][3][6] |
|                 | Benzene, (2-methylpropyl)-[3]     |
|                 | 1-Phenyl-2-methylpropane[3][4]    |
|                 | Benzene, isobutyl-[3][4]          |
| Other Names     | i-Butylbenzene[4][7]              |
|                 | Isobutylbenzol[7]                 |
| CAS Number      | 538-93-2[1][6][8]                 |
| EC Number       | 208-706-2[8][9]                   |
| PubChem CID     | 10870[3][9]                       |
| UN Number       | 2709[5][9]                        |

## Physicochemical Properties

A thorough understanding of the physical and chemical properties of **isobutylbenzene** is essential for its handling, storage, and application in synthetic chemistry.

Table 2: Physicochemical Properties of **Isobutylbenzene**

| Property   | Value   |
|--|---|
| Molecular Formula                                | C <sub>10</sub> H <sub>14</sub> <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a>                 |
| Molecular Weight                                 | 134.22 g/mol <a href="#">[6]</a> <a href="#">[8]</a>  |
| Appearance                                       | Colorless liquid <a href="#">[1]</a> <a href="#">[5]</a>  |
| Odor   | Aromatic <a href="#">[5]</a> <a href="#">[9]</a>  |
| Density  | 0.852 - 0.853 g/cm <sup>3</sup> at 25 °C <a href="#">[1]</a> <a href="#">[4]</a>                            |
| Melting Point                                    | -51 °C <a href="#">[1]</a> <a href="#">[4]</a>  |
| Boiling Point                                    | 170 °C at 736 mmHg <a href="#">[4]</a>  |
| Flash Point                                      | 48.1 °C (closed cup) <a href="#">[8]</a>  |
| Solubility                                       | Insoluble in water; Soluble in ether, alcohol, benzene, and ethanol <a href="#">[1]</a> <a href="#">[5]</a> |
| Refractive Index (n <sub>D</sub> <sup>20</sup> ) | 1.486 <a href="#">[4]</a> <a href="#">[9]</a>   |

## Experimental Protocols

Detailed methodologies for the synthesis and key reactions of **isobutylbenzene** are provided below. These protocols are foundational for laboratory-scale preparation and industrial production.

### Synthesis of Isobutylbenzene via Wolff-Kishner Reduction of Isobutyrophenone

This method involves the reduction of the carbonyl group of isobutyrophenone to a methylene group.

Materials:

- Isobutyrophenone
- Hydrazine hydrate

- Glycerol (as a sustainable solvent)[1]
- Strong base (e.g., potassium hydroxide)

Procedure:

- Combine isobutyrophenone, hydrazine hydrate, and the strong base in glycerol.
- Heat the reaction mixture to reflux at a temperature between 149–155 °C.[1]
- Maintain the reflux for a period of three hours to ensure the completion of the reaction.[1]
- After cooling, the **isobutylbenzene** product can be isolated and purified using standard techniques such as extraction and distillation. This method has been reported to yield approximately 51-55% of **isobutylbenzene**. [1]

## Industrial Production of Ibuprofen from Isobutylbenzene

**Isobutylbenzene** is a primary raw material for the synthesis of ibuprofen.[2][8] The widely recognized "Boots process" and the more modern "Hoechst process" both begin with the Friedel-Crafts acylation of **isobutylbenzene**. [10][11]

### Step 1: Friedel-Crafts Acylation of **Isobutylbenzene**

This reaction introduces an acetyl group to the para position of the **isobutylbenzene** ring, forming 4'-isobutylacetophenone.

Materials:

- **Isobutylbenzene**
- Acetyl chloride or acetic anhydride[10][12]
- Lewis acid catalyst (e.g., anhydrous aluminum chloride,  $\text{AlCl}_3$ )[10][12]
- Solvent (e.g., dichloromethane)[12]

Procedure:

- In a reaction vessel, suspend anhydrous aluminum chloride in a suitable solvent like dichloromethane under an inert atmosphere.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add acetyl chloride to the cooled suspension.
- Subsequently, add **isobutylbenzene** dropwise to the reaction mixture while maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to proceed at room temperature for a specified time to ensure completion.
- The reaction is then quenched by carefully pouring the mixture into a beaker containing ice and concentrated hydrochloric acid.
- The organic layer is separated, washed, dried, and the solvent is removed to yield the crude 4'-isobutylacetophenone, which can be further purified.

The subsequent steps to convert 4'-isobutylacetophenone to ibuprofen involve a series of reactions that differ between the Boots and Hoechst processes.<sup>[10][11]</sup>

## Signaling Pathways and Experimental Workflows

While **isobutylbenzene** is a crucial building block in organic synthesis, it is not known to be directly involved in specific biological signaling pathways in the same manner as pharmacologically active molecules. Its primary relevance in a biological context is as a precursor to drugs like ibuprofen, which exerts its therapeutic effects by inhibiting cyclooxygenase (COX) enzymes.

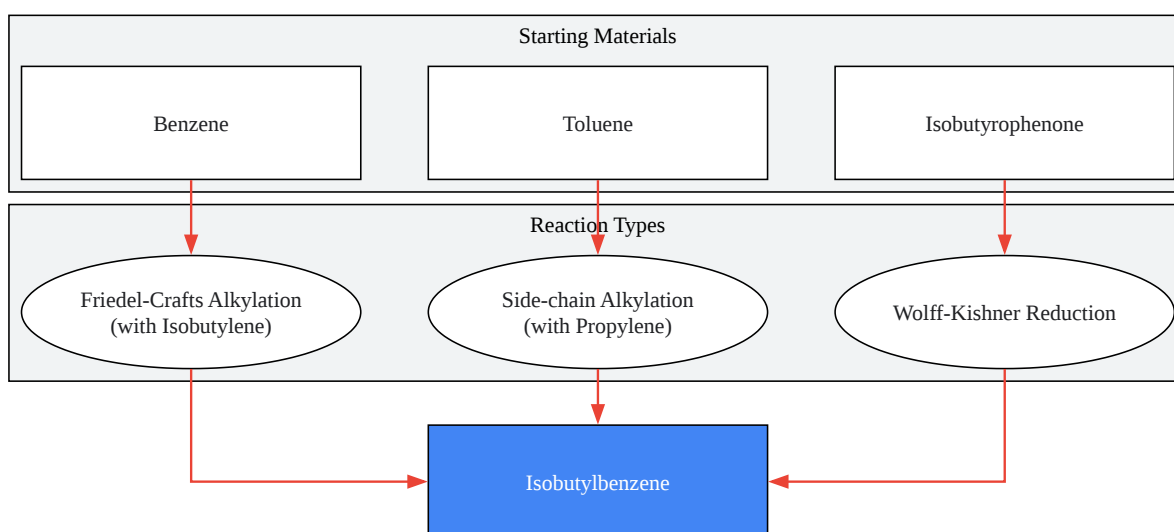
The industrial synthesis of ibuprofen from **isobutylbenzene**, however, provides a clear experimental workflow.



[Click to download full resolution via product page](#)

Caption: The Boots process for the synthesis of Ibuprofen starting from **Isobutylbenzene**.

The synthesis of **isobutylbenzene** itself can be achieved through various routes, with the choice often depending on the available starting materials and desired scale.



[Click to download full resolution via product page](#)

Caption: Common synthetic routes to produce **Isobutylbenzene** from different starting materials.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Isobutylbenzene synthesis - chemicalbook [chemicalbook.com]
- 2. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 3. US4827070A - Process for the production of isobutylbenzene from an isobutenylcyclohexene - Google Patents [patents.google.com]
- 4. Preparation process of novel catalyst for isobutylbenzene synthesis process - Eureka | Patsnap [eureka.patsnap.com]
- 5. websites.umich.edu [websites.umich.edu]
- 6. niir.org [niir.org]
- 7. Continuous-Flow Synthesis of Ibuprofen - ChemistryViews [chemistryviews.org]
- 8. Iso Butyl Benzene Manufacturers (IBB) - CAS 538-93-2 | Vinati Organics [vinatiorganics.com]
- 9. EP0282312A1 - Process for the production of an isobutylbenzene from an isobutenylcyclohexene - Google Patents [patents.google.com]
- 10. Synthesis of ibuprofen from benzene - The Science Snail [sciencesnail.com]
- 11. Synthesis [chm.bris.ac.uk]
- 12. Ibuprofen Synthesis | Synaptic | Central College [central.edu]
- To cite this document: BenchChem. [Isobutylbenzene synonyms and alternative names]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155976#isobutylbenzene-synonyms-and-alternative-names]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)